

Physical and chemical properties of thionyl bromide

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Compound of Interest

Compound Name: Thionyl bromide

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Thionyl Bromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Thionyl bromide (SOBr_2) is a reactive inorganic compound that serves as a valuable reagent in organic synthesis, primarily for the conversion of alcohols and carboxylic acids to their corresponding brominated analogues. Though less stable and not as widely used as its chloride counterpart, thionyl chloride (SOCl_2), **thionyl bromide** offers a distinct reactivity profile for specific synthetic transformations. This technical guide provides an in-depth overview of the physical and chemical properties of **thionyl bromide**, detailed experimental protocols for its synthesis and key reactions, and a summary of its safety and handling considerations.

Physical Properties

Thionyl bromide is a colorless to orange-yellow liquid with a pungent odor.^{[1][2]} It is sensitive to moisture and light and will slowly decompose upon standing.^{[3][4]} Key physical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	SOBr ₂	[5]
Molar Mass	207.87 g/mol	[5]
Appearance	Colorless to orange-yellow liquid	[5][6]
Density	2.688 g/mL at 25 °C	[4]
Melting Point	-52 °C	[4]
Boiling Point	48 °C at 20 mmHg138 °C (with decomposition) at 1 atm	[4][6]
Refractive Index (n ²⁰ /D)	1.675	[7]
Vapor Pressure	10 mmHg at 31 °C	[7]
Solubility	Decomposes in water. Soluble in benzene, toluene, ether, chloroform, and carbon tetrachloride.	[4][6]

Chemical Properties and Reactivity

Thionyl bromide is a versatile brominating agent, though its reactivity is tempered by its relative instability compared to thionyl chloride.

Decomposition

Thionyl bromide is less stable than thionyl chloride and can slowly decompose into sulfur dioxide (SO₂), bromine (Br₂), and disulfur dibromide (S₂Br₂).^[4] This decomposition is accelerated by heat and light. At temperatures approaching its atmospheric boiling point, significant decomposition occurs.^[4]

Hydrolysis

Thionyl bromide reacts vigorously and hydrolyzes readily in the presence of water or moist air to produce toxic and corrosive fumes of sulfur dioxide and hydrogen bromide.^{[2][4]}

Reaction: $\text{SOBr}_2 + \text{H}_2\text{O} \rightarrow \text{SO}_2 + 2\text{HBr}$

Reactions with Alcohols

Thionyl bromide is used to convert primary and secondary alcohols to alkyl bromides.[4][8] The reaction typically proceeds via an $\text{S}_{\text{N}}2$ -like mechanism, which results in an inversion of stereochemistry at the reacting carbon center.[3][9] The use of a base like pyridine is generally avoided as it can form unreactive salts with **thionyl bromide**. [10]

Reactions with Carboxylic Acids

Analogous to the action of thionyl chloride, **thionyl bromide** converts carboxylic acids into acyl bromides (acid bromides).[4] These are highly reactive intermediates valuable in organic synthesis. The reaction proceeds with the formation of gaseous byproducts, sulfur dioxide and hydrogen bromide, which helps to drive the reaction to completion.[11]

Experimental Protocols

Safety Precaution: All manipulations involving **thionyl bromide** must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety goggles, lab coat) should be worn. The reagent is corrosive and reacts violently with water.

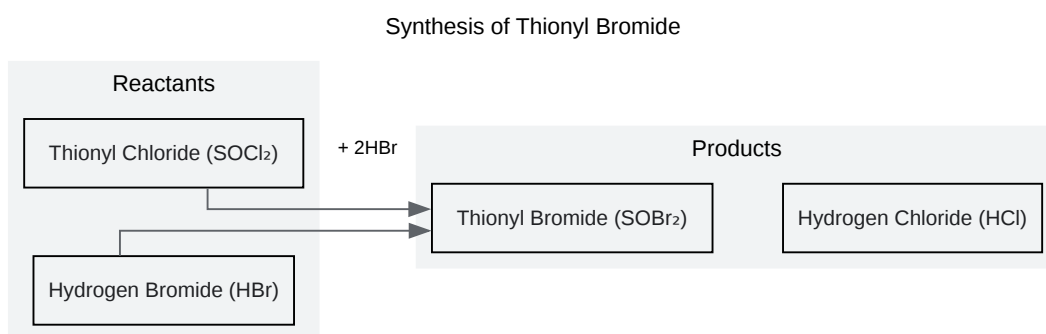
Synthesis of Thionyl Bromide

Thionyl bromide is typically prepared by the reaction of thionyl chloride with hydrogen bromide.[4]

- Reaction: $\text{SOCl}_2 + 2\text{HBr} \rightarrow \text{SOBr}_2 + 2\text{HCl}$
- Procedure:
 - In a round-bottom flask equipped with a gas inlet tube and a reflux condenser, place a measured amount of thionyl chloride (SOCl_2).
 - Cool the flask to 0 °C using an ice bath.
 - Slowly bubble anhydrous hydrogen bromide (HBr) gas through the cooled thionyl chloride with constant stirring. The reaction is exothermic and the temperature should be carefully

monitored and maintained.

- Continue the addition of HBr for approximately 12 hours to ensure the reaction goes to completion.[6]
- After the reaction period, the resulting mixture is purified by fractional distillation under reduced pressure to yield pure **thionyl bromide**. [6] The boiling point at 20 mmHg is approximately 48 °C.[4]



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Caption: Synthesis of **thionyl bromide** from thionyl chloride.

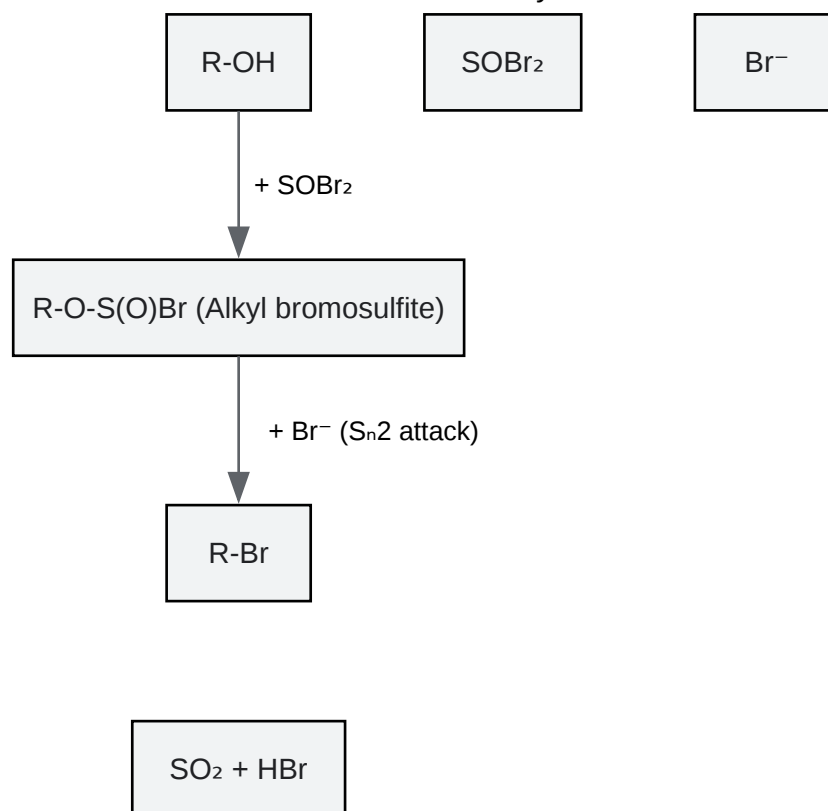
Conversion of an Alcohol to an Alkyl Bromide

This protocol is an example of the bromination of a primary or secondary alcohol.

- Procedure:
 - In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve the alcohol (1.0 equivalent) in an anhydrous solvent such as dichloromethane (DCM) in a round-bottom flask.

- Cool the solution to 0 °C in an ice bath.
- To the cooled solution, add a catalytic amount of N,N-dimethylformamide (DMF) (e.g., 0.5 equivalents).[5]
- Slowly add **thionyl bromide** (SOBr₂) (approximately 1.3 equivalents) dropwise to the stirred solution, maintaining the temperature at 0 °C.[5]
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours (e.g., 14 hours) until the reaction is complete (monitored by TLC or GC).[5]
- Upon completion, the reaction is carefully quenched by the addition of a cold, inert solvent like ether.[5]
- The mixture is then washed with water, a saturated sodium bicarbonate solution, and brine. The organic layer is dried over an anhydrous drying agent (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the crude alkyl bromide, which can be further purified by distillation or chromatography.

Mechanism: Alcohol to Alkyl Bromide



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Caption: Reaction mechanism for alcohol bromination.

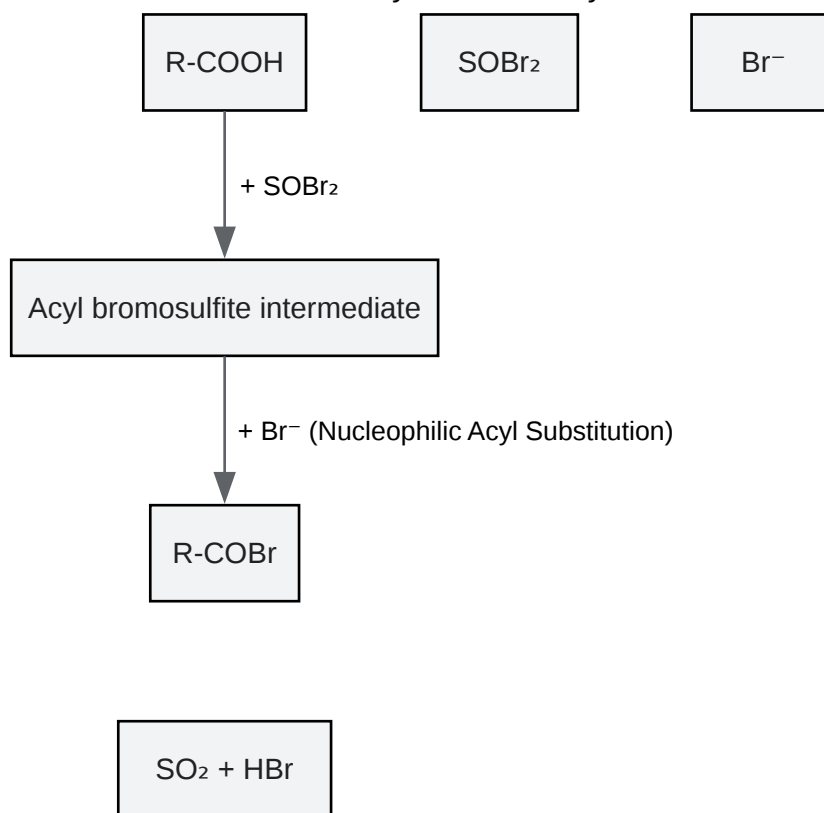
Conversion of a Carboxylic Acid to an Acyl Bromide

The conversion of carboxylic acids to acyl bromides with **thionyl bromide** is analogous to the well-established reaction with thionyl chloride.^{[4][11]}

- Procedure:
 - In a round-bottom flask fitted with a reflux condenser and a gas outlet connected to a trap (to neutralize the HBr gas produced), place the carboxylic acid (1.0 equivalent).

- Add an excess of **thionyl bromide** (SOBr_2) (e.g., 2.0 equivalents). A solvent such as anhydrous toluene or dichloromethane can be used, or the reaction can be run neat.
- Gently heat the mixture to reflux. The reaction progress can be monitored by the cessation of gas evolution (SO_2 and HBr).
- After the reaction is complete, the excess **thionyl bromide** and solvent can be removed by distillation, often under reduced pressure.
- The resulting crude acyl bromide can be purified by fractional distillation under vacuum.

Mechanism: Carboxylic Acid to Acyl Bromide



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Caption: Reaction mechanism for acyl bromide formation.

Safety and Handling

Thionyl bromide is a hazardous chemical and must be handled with extreme care.

- **Hazards:** It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract. It is harmful if swallowed, inhaled, or absorbed through the skin.
- **Reactivity:** It reacts violently with water, releasing toxic gases.
- **Handling:** Always work in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a cool, dry, well-ventilated area away from water and moisture.^[7] The container should be tightly sealed. It is often stored under an inert atmosphere (e.g., nitrogen).

Conclusion

Thionyl bromide is a potent reagent for the synthesis of alkyl and acyl bromides. While its instability and reactivity with water necessitate careful handling, its ability to facilitate these transformations under relatively mild conditions makes it a useful tool in the synthetic chemist's arsenal. The protocols and data presented in this guide provide a comprehensive resource for the safe and effective use of **thionyl bromide** in a research and development setting.

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